

A Comparative Guide to Catalyst Efficiency in Asymmetric Transfer Hydrogenation

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Compound of Interest

Compound Name: (1R,2S)-Cyclohexane-1,2-diamine
dihydrochloride

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The enantioselective reduction of prochiral ketones and imines through asymmetric transfer hydrogenation (ATH) is a cornerstone of modern synthetic chemistry, providing a safe and practical route to chiral alcohols and amines. These chiral building blocks are crucial in the pharmaceutical, agrochemical, and fine chemical industries. The choice of catalyst is paramount to achieving high efficiency and enantioselectivity. This guide offers an objective comparison of the performance of commonly used transition metal catalysts—Ruthenium (Ru), Rhodium (Rh), and Iridium (Ir)—in ATH, supported by experimental data to inform catalyst selection and optimization.

Catalyst Systems at a Glance

Transition metal complexes of Ruthenium, Rhodium, and Iridium, featuring chiral ligands, are the most successful catalysts for ATH. The most widely employed ligands are chiral diamines and amino alcohols, such as N-(p-toluenesulfonyl)-1,2-diphenylethylenediamine (TsDPEN). The catalytic cycle typically involves a metal-hydride species that delivers a hydride to the

substrate and a proton from the ligand's amine group, often proceeding through a six-membered transition state. The hydrogen source is commonly an azeotropic mixture of formic acid and triethylamine ($\text{HCOOH}/\text{NEt}_3$) or isopropanol in the presence of a base.

Performance Data in Asymmetric Transfer Hydrogenation

The following tables summarize the performance of representative Ruthenium, Rhodium, and Iridium catalysts in the asymmetric transfer hydrogenation of a benchmark ketone (acetophenone) and a common imine substrate.

Table 1: Asymmetric Transfer Hydrogenation of Acetophenone

Metal	Chiral Ligand	H-Source	S/C Ratio	Temp. (°C)	Time (h)	Conversion/Yield (%)	ee (%)	Reference
Ru	(S,S)-TsDPE N	i-PrOH/KOH	200	25	-	95	97	[1]
Ru	(R,R)-TsDPE N	HCOOH/NEt ₃	100	28	16	>99	98	[2]
Ru	Chitosan-based	H ₂ O/HCOONa	100	40	24	95	99	[3]
Rh	(S,S)-TsDPE N	H ₂ O/HCOONa	100	40	0.5	~100	97	[4]
Rh	Bis(phosphine)	i-PrOH/KOH	1000	80	1	98	95	[5]
Ir	(S,S)-TsDPE N	H ₂ O/HCOONa	100	40	6	~100	96	[4]
Ir	P,N,O-ligand	i-PrOH/B ₂ ase	500	60	20	100	98	[6]
Ir	NHC-Amino Acid	i-PrOH/KOH	40	80	24	>95	92	[7]

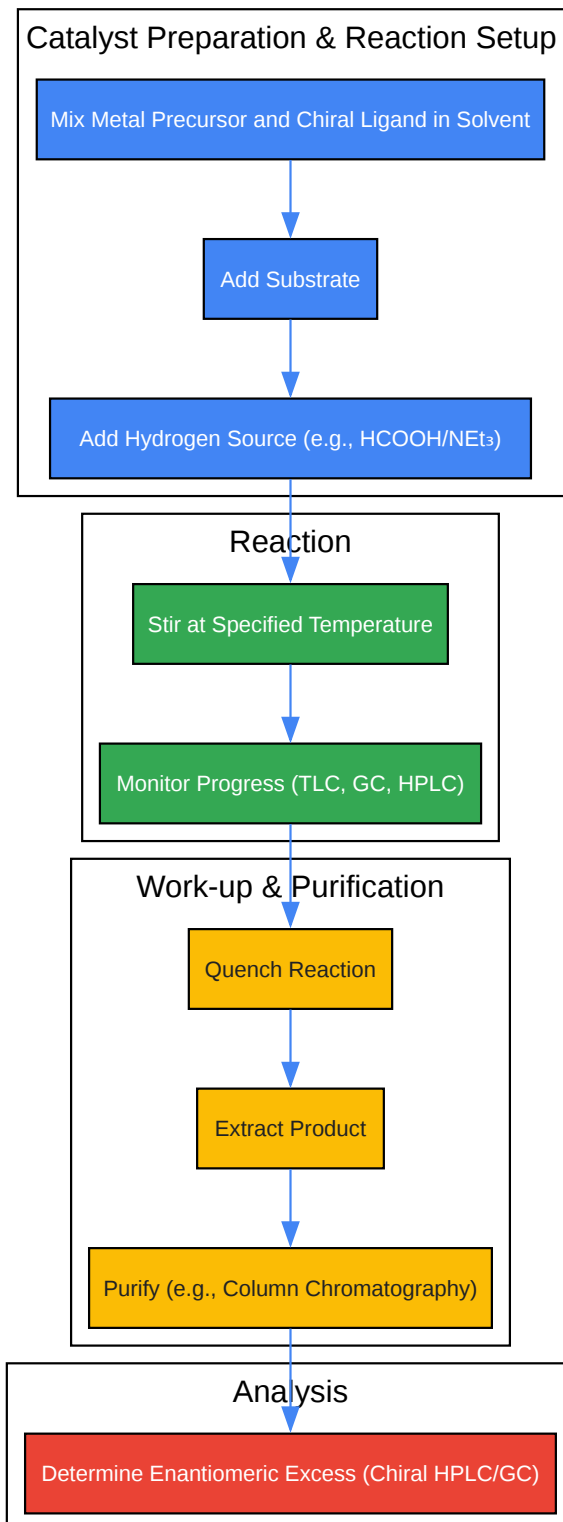
Table 2: Asymmetric Transfer Hydrogenation of Imines

Metal	Chiral Ligand	Substrate	H-Source	S/C Ratio	Temp. (°C)	Time (h)	Yield (%)	ee (%)	Reference
Ru	(S,S)-TsDPE N	1-Methyl-3,4-dihydroisoquinoline	HCOOH/NEt ₃	200	28	24	100	95	[8]
Ru	N-Me-(S,S)-TsDPE N	N-(1-phenylethylidene)aniline	HCOOH/NEt ₃	100	28	2	>98	94	[1]
Rh	(S,S)-TsDPE N	6,7-dimethoxy-1-methyl-3,4-dihydroisoquinoline	H ₂ O/MeOH/HCOONa	200	40	-	97	95	[9]
Rh	(S,S)-TsDPE N	2-phenylquinoline	HCOOH/NEt ₃	200	28	4	98	98	[10]
Ir	(1S,2S)-DPEN	N-(1-(4-methoxyphenyl)ethylidene)aniline	i-PrOH/LiOH	-	60	12	95	71.3	[11]

Experimental Workflows and Catalyst Systems

The following diagrams illustrate a general experimental workflow for asymmetric transfer hydrogenation and the relationship between the core components of the catalytic systems.

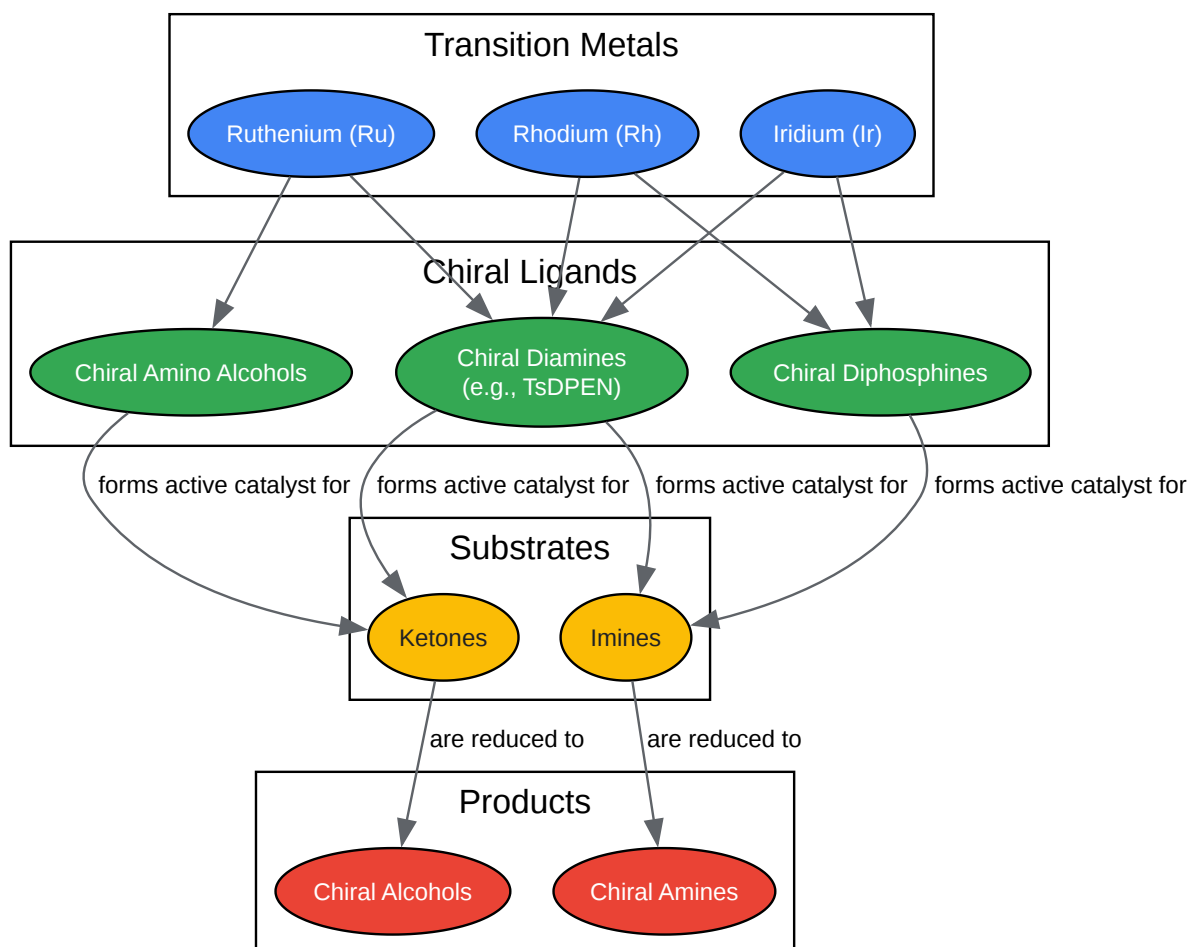
Experimental Workflow for Asymmetric Transfer Hydrogenation



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General experimental workflow for ATH.

Catalyst Systems in Asymmetric Transfer Hydrogenation



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Components of ATH catalytic systems.

Detailed Experimental Protocols

General Procedure for Asymmetric Transfer Hydrogenation of Ketones

This protocol is a general guideline for the ATH of a ketone using a formic acid/triethylamine mixture as the hydrogen source.^[12]

1. Catalyst Preparation (in situ):

- Under an inert atmosphere (e.g., Argon or Nitrogen), add the metal precursor (e.g., $[\text{RuCl}_2(\text{p-cymene})]_2$, 1 equivalent) and the chiral ligand (e.g., (S,S)-TsDPEN, 2.2 equivalents) to a dry Schlenk flask.
- Add anhydrous and degassed solvent (e.g., acetonitrile) and stir the mixture at room temperature for 30-60 minutes to form the catalyst solution.

2. Hydrogenation Reaction:

- In a separate reaction vessel under an inert atmosphere, dissolve the prochiral ketone (1 mmol) in the reaction solvent.
- Add the pre-formed catalyst solution (typically 0.1 to 2 mol% relative to the ketone).
- Prepare the formic acid/triethylamine azeotropic mixture (5:2 molar ratio) and add it to the reaction mixture.
- Stir the reaction at the desired temperature (e.g., 28-40 °C) and monitor its progress using an appropriate analytical technique (TLC, GC, or HPLC).

3. Work-up and Purification:

- Upon completion, quench the reaction by adding water.
- Extract the product with an organic solvent (e.g., ethyl acetate) (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

4. Determination of Enantiomeric Excess:

- The enantiomeric excess (ee) of the resulting chiral alcohol is determined by chiral HPLC or GC analysis.

General Procedure for Asymmetric Transfer Hydrogenation of Imines in Water/Methanol

This protocol is adapted for the ATH of imines using an aqueous system.^[9]

1. Catalyst Pre-formation:

- In a round-bottom flask equipped with a magnetic stir bar, combine the rhodium precursor (e.g., $[\text{Cp}^*\text{RhCl}_2]_2$, 0.0025 mmol) and the chiral ligand ((1S, 2S)-TsDPEN, 0.0075 mmol) in distilled water (1 mL).
- Stir the mixture for 1 hour at 40°C to generate the pre-catalyst.

2. Hydrogenation Reaction:

- To the pre-catalyst solution, add the imine substrate (0.5 mmol), sodium formate (HCOONa , 2.5 mmol), and methanol (1 mL).
- Stir the reaction mixture at 40°C for the required time.

3. Work-up and Analysis:

- After cooling to room temperature, extract the product with dichloromethane (2 x 3 mL).
- Dry the combined organic phase over Na_2SO_4 and remove the solvent under reduced pressure.
- Determine the conversion by GC and the enantioselectivity by Chiral HPLC.

Conclusion

The choice between Ruthenium, Rhodium, and Iridium catalysts for asymmetric transfer hydrogenation depends on the specific substrate, desired reaction conditions, and performance metrics. Ruthenium catalysts, particularly those with TsDPEN ligands, are well-established, robust, and highly effective for a wide range of ketones and imines, often providing excellent enantioselectivities.^{[1][8]} Rhodium catalysts can exhibit exceptionally high activity, especially in aqueous media, leading to very short reaction times.^{[4][10]} Iridium catalysts are also highly efficient and can be tailored with a variety of ligands for specific applications, showing great

promise for challenging substrates.[4][6] This guide provides a starting point for catalyst selection, and further optimization of reaction parameters is often necessary to achieve the best results for a specific transformation.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. kanto.co.jp [kanto.co.jp]
- 3. researchgate.net [researchgate.net]
- 4. pcliv.ac.uk [pcliv.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Asymmetric transfer hydrogenation of imines and ketones using chiral Ru(II)Cl(η^6 -p-cymene)[(S,S)-N-TsDPEN] catalyst: a computational study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. rsc.org [rsc.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. whxb.pku.edu.cn [whxb.pku.edu.cn]
- 12. benchchem.com [benchchem.com]
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